

# (R)-DRF053 dihydrochloride degradation and storage recommendations

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## Compound of Interest

Compound Name: (R)-DRF053 dihydrochloride

Cat. No.: B10768303

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## Technical Support Center: (R)-DRF053 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, degradation, and storage of **(R)-DRF053 dihydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **(R)-DRF053 dihydrochloride**?

A1: Solid **(R)-DRF053 dihydrochloride** should be stored at +4°C in a tightly sealed container, away from moisture.<sup>[1][2][3][4]</sup>

Q2: How should I store stock solutions of **(R)-DRF053 dihydrochloride**?

A2: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored in tightly sealed vials.<sup>[1]</sup> For short-term storage, -20°C is suitable for up to one month.<sup>[1]</sup> For long-term storage, -80°C is recommended for up to six months.<sup>[1]</sup>

Q3: In which solvents is **(R)-DRF053 dihydrochloride** soluble?

A3: **(R)-DRF053 dihydrochloride** is soluble in both DMSO and water, with a maximum concentration of approximately 100 mM (49.04 mg/mL).<sup>[1][2][3][4]</sup> For DMSO solutions,

ultrasonic warming may be necessary to achieve complete dissolution.<sup>[1]</sup> It is also noted that hygroscopic DMSO can affect solubility, so using newly opened DMSO is recommended.<sup>[1]</sup>

Q4: Is there any information available on the degradation pathways of **(R)-DRF053 dihydrochloride**?

A4: Currently, there is no publicly available data specifically detailing the degradation pathways of **(R)-DRF053 dihydrochloride**. To determine its stability and degradation profile, it is recommended to perform forced degradation studies under various stress conditions such as hydrolysis (acidic and basic), oxidation, photolysis, and thermal stress.

Q5: What are the known biological targets of **(R)-DRF053 dihydrochloride**?

A5: **(R)-DRF053 dihydrochloride** is a potent inhibitor of Casein Kinase 1 (CK1), Cyclin-Dependent Kinase 1 (CDK1)/cyclin B, and Cyclin-Dependent Kinase 5 (CDK5)/p25.<sup>[1]</sup> The reported IC<sub>50</sub> values are 14 nM for CK1, 220 nM for CDK1/cyclin B, and 80 nM for CDK5/p25.<sup>[1]</sup> It has been shown to prevent the CK1-dependent production of amyloid-beta in a cellular model.<sup>[1]</sup>

## Troubleshooting Guide

Problem: I am having trouble dissolving solid **(R)-DRF053 dihydrochloride** in DMSO.

- Solution: Ensure you are using a fresh, unopened bottle of DMSO, as it is hygroscopic and absorbed water can affect solubility.<sup>[1]</sup> Gentle warming and sonication can aid in dissolution.<sup>[1]</sup>

Problem: My stock solution has been stored for longer than the recommended period. Is it still usable?

- Solution: It is not recommended to use stock solutions beyond their suggested storage duration (1 month at -20°C, 6 months at -80°C) as the compound's integrity cannot be guaranteed.<sup>[1]</sup> For critical experiments, it is always best to use a freshly prepared stock solution.

Problem: I observe precipitation in my stock solution after thawing.

- **Solution:** This may be due to the concentration of the solution or improper storage. Ensure the vial is tightly sealed to prevent solvent evaporation. Before use, allow the vial to equilibrate to room temperature for at least 60 minutes and vortex thoroughly to ensure homogeneity. If precipitation persists, gentle warming and sonication may be required.

## Data Presentation

Table 1: Storage Recommendations for **(R)-DRF053 Dihydrochloride**

Form	Storage Temperature	Duration	Special Instructions
Solid	+4°C	Up to 12 months	Keep tightly sealed and away from moisture. <a href="#">[1]</a>
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles; keep tightly sealed. <a href="#">[1]</a>
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles; keep tightly sealed. <a href="#">[1]</a>

Table 2: Solubility of **(R)-DRF053 Dihydrochloride**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	100	49.04	
DMSO	100	49.04	May require ultrasonic warming; use newly opened solvent. <a href="#">[1]</a>

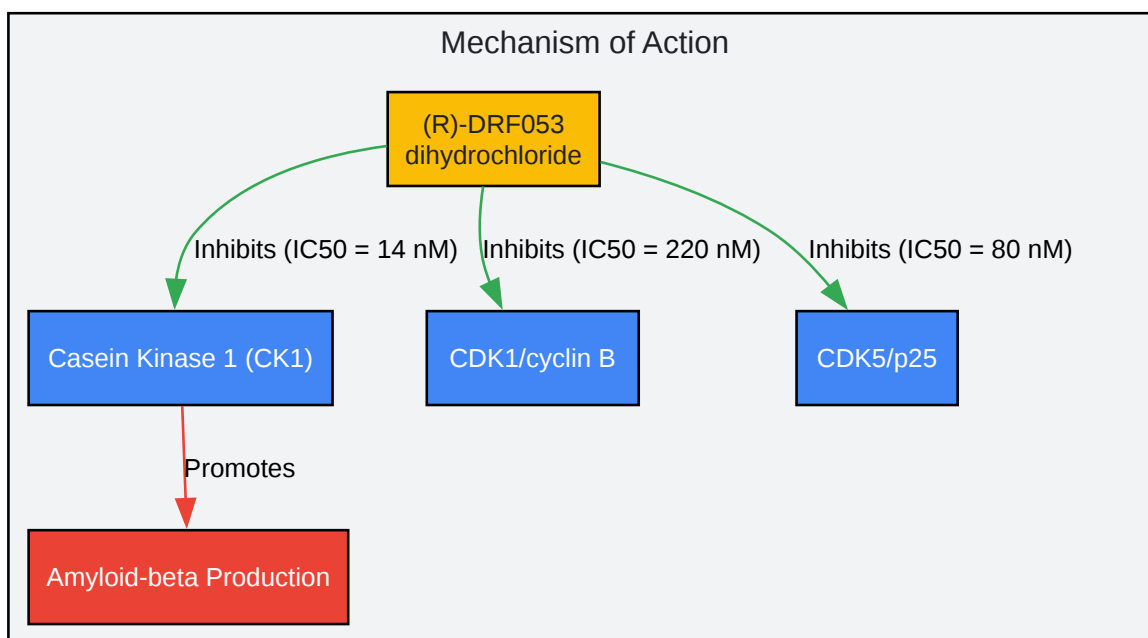
## Experimental Protocols

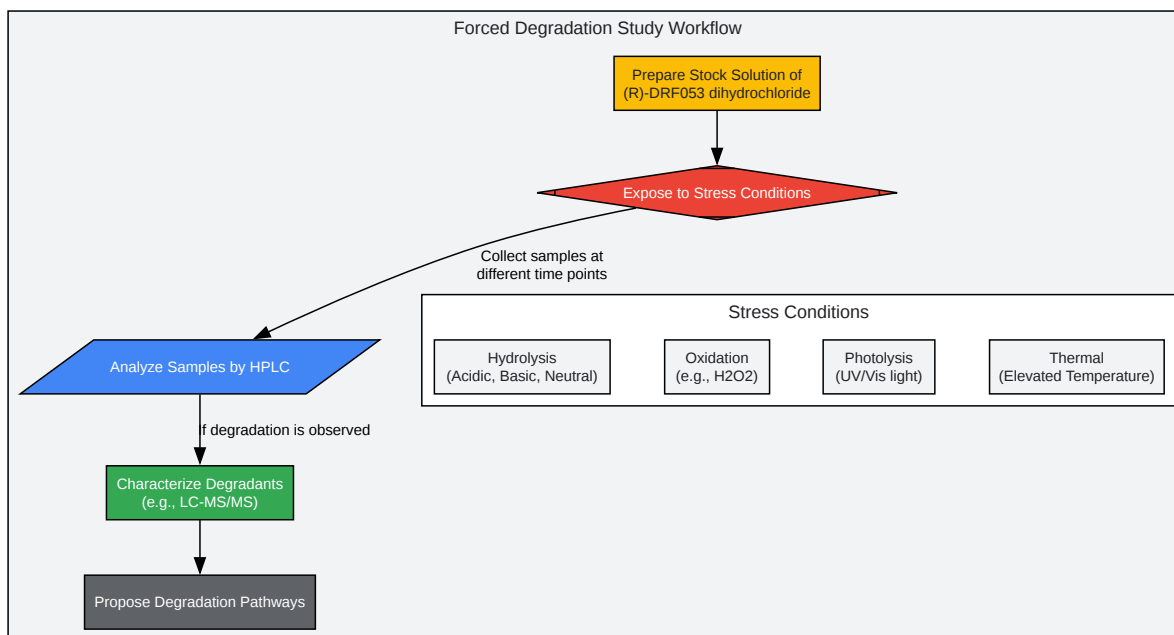
## Recommended Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Equilibration:** Allow the vial of solid **(R)-DRF053 dihydrochloride** to equilibrate to room temperature for at least 60 minutes before opening.
- **Weighing:** Weigh out the desired amount of the compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.49043 mg (M.W. = 490.43 g/mol ).
- **Dissolution:** Add the appropriate volume of fresh, high-purity DMSO. For the example above, add 100  $\mu$ L of DMSO.
- **Solubilization:** Vortex the solution thoroughly. If necessary, use an ultrasonic water bath and gentle warming to ensure complete dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials and store at -20°C for up to one month or -80°C for up to six months.

## Visualizations

### Signaling Pathway Inhibition





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## References

- 1. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]

- 2. bio-techne.com [bio-techne.com]
- 3. (R)-DRF053 dihydrochloride | Casein Kinase 1 | Tocris Bioscience [tocris.com]
- 4. (R)-DRF053 dihydrochloride | Casein Kinase 1 | Tocris Bioscience [tocris.com]
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